

3-Methoxy-1,2-propanediol chemical structure and CAS number 623-39-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxy-1,2-propanediol

Cat. No.: B053666

[Get Quote](#)

3-Methoxy-1,2-propanediol: A Technical Guide for Researchers

CAS Number: 623-39-2

This technical guide provides an in-depth overview of **3-Methoxy-1,2-propanediol**, a versatile chemical compound with applications in cryopreservation and as a key building block in the synthesis of bioactive molecules. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical structure, properties, and experimental applications.

Chemical Structure and Properties

3-Methoxy-1,2-propanediol, also known as 1-O-methyl-rac-glycerol, is a glycerol ether. Its chemical structure consists of a propane-1,2-diol backbone with a methoxy group attached to the third carbon.

Chemical Identifiers and Physical Properties

Property	Value	Reference
CAS Number	623-39-2	[1][2]
Molecular Formula	C4H10O3	[1]
Molecular Weight	106.12 g/mol	[1]
IUPAC Name	3-methoxypropane-1,2-diol	[2]
Synonyms	1-O-Methylglycerol, Glycerol 1-monomethyl ether, 1-o-methyl-rac-glycerol	[1]
Appearance	Colorless viscous liquid	[1]
Boiling Point	220 °C (lit.)	
Density	1.114 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.444 (lit.)	
Solubility	Soluble in water.	
Hygroscopicity	Hygroscopic	[1]

Safety and Handling

3-Methoxy-1,2-propanediol may cause skin, eye, and respiratory tract irritation.[1] It should be handled in a well-ventilated area with appropriate personal protective equipment, including safety glasses and gloves. Store in a tightly sealed container in a cool, dry place.

Applications in Research and Development

Cryopreservation

Glycerol and its derivatives are widely used as cryoprotective agents (CPAs) to prevent cellular damage during freezing. **3-Methoxy-1,2-propanediol**, as a glycerol ether, offers potential advantages due to its physicochemical properties. While specific protocols for its use in the cryopreservation of all cell types are not extensively documented, its application can be inferred from standard cryopreservation techniques for peripheral blood mononuclear cells (PBMCs).

Experimental Protocol: Cryopreservation of PBMCs

This protocol is a representative method for the cryopreservation of PBMCs and can be adapted to evaluate the efficacy of **3-Methoxy-1,2-propanediol** as a cryoprotectant, typically in combination with other agents like dimethyl sulfoxide (DMSO) and fetal bovine serum (FBS).

- **Cell Preparation:** Isolate PBMCs from whole blood using density gradient centrifugation (e.g., with Ficoll-Paque). Wash the isolated cells to remove contaminants.
- **Resuspension:** Centrifuge the washed PBMCs to form a cell pellet. Resuspend the pellet in a cold cryopreservation medium. A typical starting concentration is $5\text{--}10 \times 10^6$ cells/mL.[3]
- **Freezing Medium Preparation:** Prepare the cryopreservation medium. A common formulation consists of 90% FBS and 10% DMSO.[3] To evaluate **3-Methoxy-1,2-propanediol**, it could be substituted for or added to the glycerol component in various concentrations.
- **Controlled Freezing:** Distribute the cell suspension into cryogenic vials. Place the vials in a controlled-rate freezing container (e.g., Mr. Frosty™), which ensures a cooling rate of approximately -1°C per minute.[3] Place the container in a -80°C freezer overnight.
- **Long-Term Storage:** Transfer the frozen vials to a liquid nitrogen vapor phase storage tank (below -135°C) for long-term preservation.[3]

Quantitative Data: Efficacy of Cryoprotective Agents

The effectiveness of a cryoprotective agent is determined by assessing cell viability and recovery post-thaw. The following table presents representative data from studies comparing different cryoprotectants for various cell types.

Cryoprotectant (s)	Cell Type	Post-Thaw Viability (%)	Post-Thaw Recovery (%)	Reference
1.5 M 1,2-Propanediol	Mouse Zygotes	92	-	[4]
1.5 M Glycerol	Mouse Blastocysts	-	75	[4]
10% DMSO	Avian Red Blood Cells	-	96.11 (saline stability)	[5]
20% Glycerol	Avian Red Blood Cells	-	99.71	[5]
70% Glycerol	Human Adipose Tissue	72.67 (SVF cells)	52.37 (retention rate)	[6][7]
10% DMSO + 90% FBS	Human Adipose Tissue	48.37 (SVF cells)	19.52 (retention rate)	[6][7]

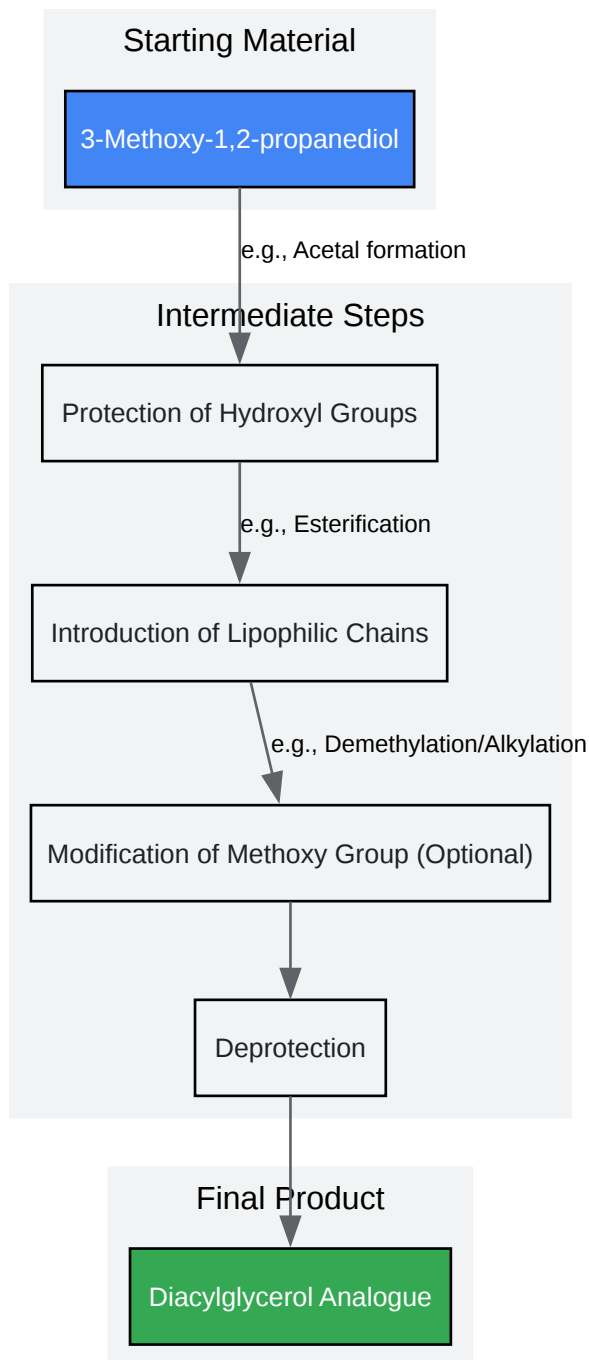
Synthesis of Bioactive Molecules: Diacylglycerol Analogues

3-Methoxy-1,2-propanediol serves as a valuable precursor in the synthesis of diacylglycerol (DAG) analogues. These synthetic analogues are designed to interact with and modulate the activity of protein kinase C (PKC), a key enzyme family in cellular signaling.

Experimental Workflow: Synthesis of a Diacylglycerol Analogue

The synthesis of DAG analogues often involves a multi-step process where the glycerol backbone is modified with various functional groups. The methoxy group of **3-Methoxy-1,2-propanediol** can be retained or further modified in the final product.

General Synthetic Workflow for Diacylglycerol Analogues



[Click to download full resolution via product page](#)

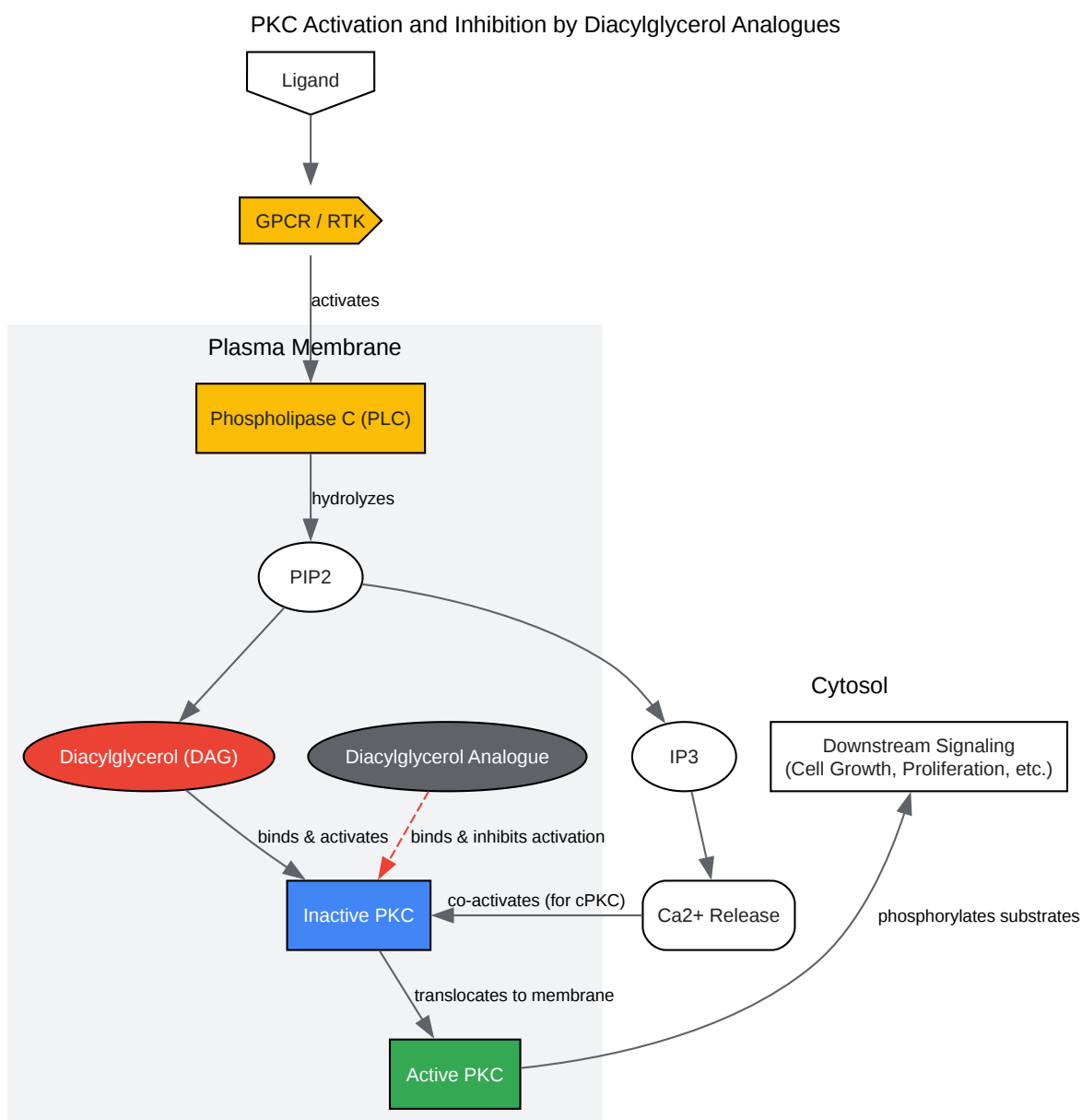
General synthetic workflow for diacylglycerol analogues.

Role in Signaling Pathways: Protein Kinase C Inhibition

Diacylglycerol is a crucial second messenger that activates conventional and novel isoforms of Protein Kinase C (PKC).[8][9] This activation is a key step in numerous signaling pathways that regulate cell growth, differentiation, and apoptosis. Synthetic diacylglycerol analogues derived from precursors like **3-Methoxy-1,2-propanediol** can act as antagonists, inhibiting PKC activation and its downstream effects.[10]

Signaling Pathway: PKC Activation and Inhibition

The following diagram illustrates the canonical PKC activation pathway and the point of intervention for diacylglycerol analogues.



[Click to download full resolution via product page](#)

Mechanism of PKC activation and inhibition.

Analytical Methodologies

Gas Chromatography-Mass Spectrometry (GC-MS) for Determination of **3-Methoxy-1,2-propanediol**

A validated method for the determination of **3-Methoxy-1,2-propanediol** in complex matrices such as wine has been established. This method can be adapted for other sample types.

Experimental Protocol: GC-MS Analysis

- **Sample Preparation:** To 10 mL of the sample, add an internal standard. Perform a salting-out liquid-liquid extraction using potassium carbonate and diethyl ether.
- **Extraction:** Homogenize the mixture and centrifuge to separate the phases. Transfer the upper organic layer to a new vial.
- **Drying and Transfer:** Dry the extract using a drying agent (e.g., molecular sieves) and transfer the clear supernatant to a GC vial for analysis.
- **GC-MS Parameters:**
 - **Column:** A polar capillary column is typically used.
 - **Injection:** Splitless injection is often employed for trace analysis.
 - **Temperature Program:** A temperature gradient is used to separate the analytes. For example, starting at 90°C, ramping to 250°C.
 - **Detection:** Mass spectrometry is used in selected ion monitoring (SIM) mode for quantification.

This comprehensive guide provides a solid foundation for researchers and drug development professionals working with **3-Methoxy-1,2-propanediol**. The detailed information on its properties, experimental protocols, and roles in biological pathways will aid in its effective application in various scientific endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methoxy-1,2-propanediol | C₄H₁₀O₃ | CID 92822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-Propanediol, 3-methoxy- [webbook.nist.gov]
- 3. stemcell.com [stemcell.com]
- 4. Comparison of ethylene glycol, 1,2-propanediol and glycerol for cryopreservation of slow-cooled mouse zygotes, 4-cell embryos and blastocysts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Comparison of the effects of glycerol, dimethyl sulfoxide, and hydroxyethyl starch solutions for cryopreservation of avian red blood cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The effect of glycerol as a cryoprotective agent in the cryopreservation of adipose tissue - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Diacylglycerol - Basic Neurochemistry - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. Diacylglycerol-evoked activation of PKC and PKD isoforms in regulation of glucose and lipid metabolism: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Synthesis of diacylglycerol analogues as potential second-messenger antagonists and inhibitors of protein kinase C - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Methoxy-1,2-propanediol chemical structure and CAS number 623-39-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053666#3-methoxy-1-2-propanediol-chemical-structure-and-cas-number-623-39-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com